

An In-depth Technical Guide to Butan-2-thiol

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Compound of Interest

Compound Name: *2-Butanethiol*

Cat. No.: *B122982*

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IUPAC Name: Butan-2-thiol

Synonyms: sec-Butyl Mercaptan, 2-Butylthiol, 1-Methylpropanethiol.[\[1\]](#)

CAS Number: 513-53-1[\[1\]](#)

This technical guide provides a comprehensive overview of Butan-2-thiol, a versatile organosulfur compound. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details the compound's physicochemical properties, synthesis, applications, and relevant experimental protocols.

Physicochemical Properties

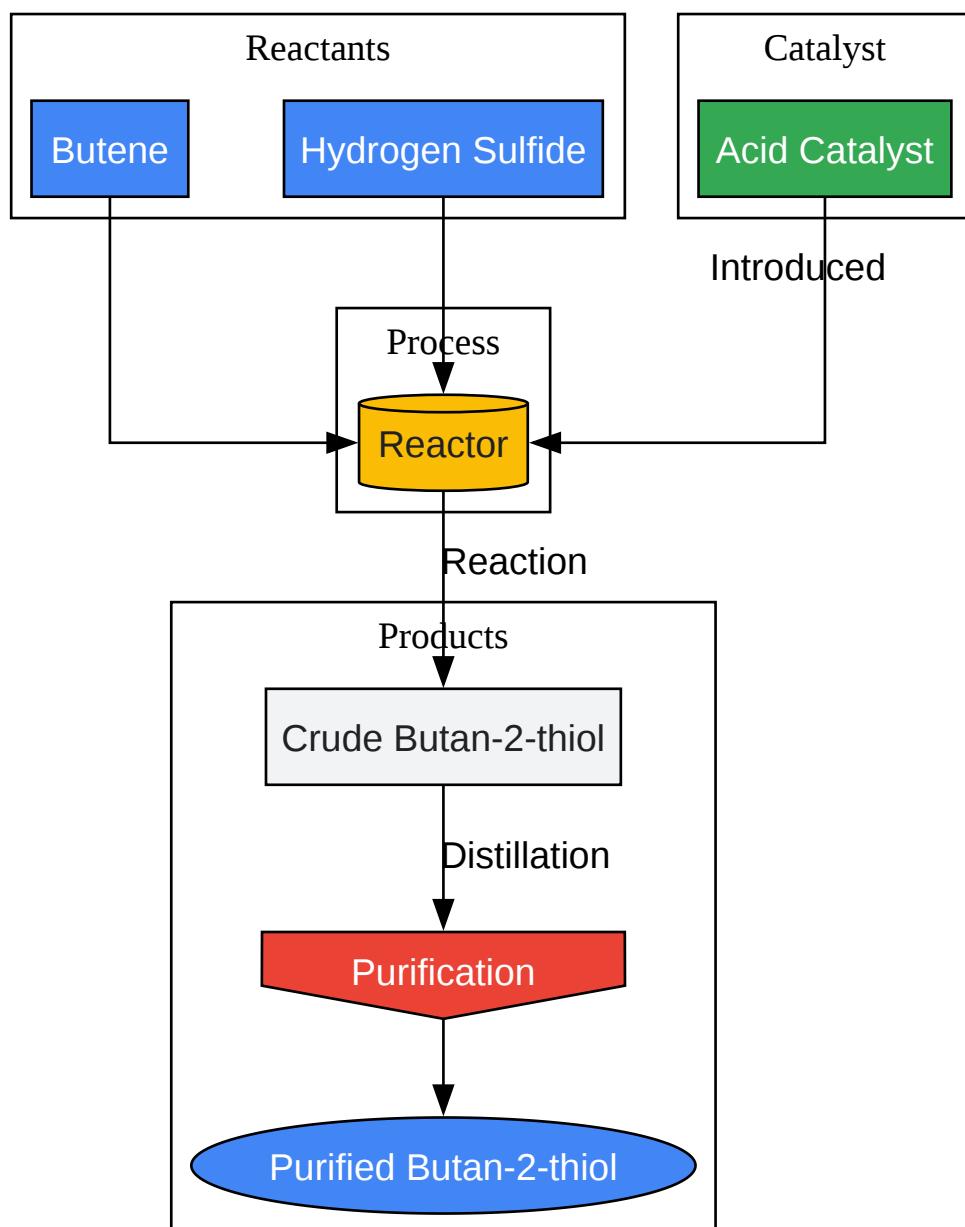
Butan-2-thiol is a flammable, colorless to yellow transparent liquid with a strong, characteristic odor.[\[1\]](#) Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C4H10S	[1]
Molecular Weight	90.19 g/mol	[2] [3]
Density	0.83 g/cm ³ at 20°C	[1]
Boiling Point	82-88 °C	
Melting Point	-165 °C	
Flash Point	-23 °C	
Vapor Pressure	108 hPa at 25 °C	
Solubility in Water	1.32 g/L	[4]
Refractive Index	1.436 (n _{20/D})	[4]

Synthesis and Industrial Production

The synthesis of secondary thiols like butan-2-thiol can be achieved through several methods. Acid-catalyzed synthesis is a common approach. Other methods include free-radical-initiated processes, alcohol substitution, or halide substitution.[\[3\]](#) For industrial-scale production, butan-2-thiol is often synthesized as an intermediate for various chemical products.[\[1\]](#)

A generalized synthetic workflow is depicted below.



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Caption: Generalized synthesis workflow for Butan-2-thiol.

Applications in Research and Industry

Butan-2-thiol's primary application is as an intermediate in organic synthesis.^[1] Its reactive thiol group makes it a valuable building block for creating more complex molecules.^[1] These synthesized compounds have applications in pharmaceuticals, agrochemicals, and specialty chemicals.^[1] For instance, it is used as a reagent for the synthesis of aryl sulfides through

palladium-catalyzed thioetherification of aryl bromides and iodides.[\[5\]](#) Its distinct odor also leads to its use in flavoring agents.[\[6\]](#)

Experimental Protocols

A. Quantification of Thiols using Ellman's Test

This protocol outlines the quantitative determination of free sulfhydryl (-SH) groups, a standard method applicable to butan-2-thiol.[\[7\]](#)

Reagents:

- DTNB Solution: 5,5'-dithiobis-(2-nitrobenzoic acid)
- Tris Buffer Solution
- Sample Solution: Containing butan-2-thiol

Procedure:

- Turn on the UV-Vis spectrophotometer.
- In a cuvette, mix 50 μ L of the DTNB solution, 100 μ L of the Tris solution, and water to make up a volume of 990 μ L.
- Use this solution to take a background reading in the spectrophotometer.
- Introduce 10 μ L of the sample solution into the cuvette.
- Mix carefully.
- Record the absorbance at 412 nm.[\[7\]](#)
- The molarity of the thiol is calculated by dividing the average absorbance by the extinction coefficient of the reagent ($13600\text{ M}^{-1}\text{ cm}^{-1}$).[\[7\]](#)

B. Protocol for Thiol Quantification in Cell Lysates

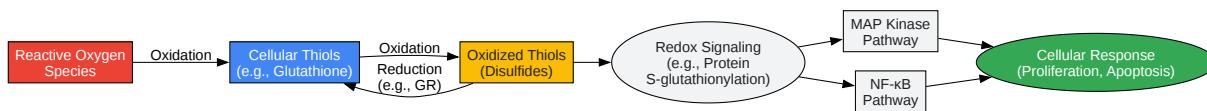
This protocol is a more specific application for determining thiol concentrations in biological samples.[8]

Reagents:

- Probe Stock Solution (10 mM): Dissolve 4-(chloromethyl)-7-hydroxycoumarin in anhydrous DMSO.
- Working Probe Solution (100 μ M): Dilute the stock solution 1:100 in PBS (pH 7.4).
- Lysis Buffer: e.g., RIPA buffer without reducing agents.

Procedure:

- Harvest and wash cells with ice-cold PBS.
- Resuspend the cell pellet in lysis buffer and incubate on ice for 30 minutes.
- Centrifuge at 14,000 \times g for 15 minutes at 4°C to pellet debris.
- Collect the supernatant (cell lysate).
- In a 96-well plate, add 50 μ L of cell lysate.
- Add 50 μ L of the Working Probe Solution to each well.
- Incubate at room temperature for 30-60 minutes, protected from light.
- Measure fluorescence intensity with excitation at \sim 350 nm and emission at \sim 450 nm.[8]



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